

Introduction to DNP-NH-PEG4-C2-Boc

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Compound of Interest

Compound Name: DNP-NH-PEG4-C2-Boc

Cat. No.: B8103541

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DNP-NH-PEG4-C2-Boc, with the CAS Number 1817735-31-1, is a polyethylene glycol (PEG)-based PROTAC linker. Its structure is characterized by three key components: a 2,4-dinitrophenyl (DNP) group, a tetraethylene glycol (PEG4) spacer, and a Boc-protected amine terminus. This heterobifunctional architecture allows for the sequential or orthogonal conjugation of two different molecules, typically a ligand for a target protein of interest (POI) and a ligand for an E3 ubiquitin ligase.

The PEG4 spacer provides increased hydrophilicity and optimizes the spatial orientation between the POI and the E3 ligase, a critical factor in the efficiency of the resulting PROTAC. The Boc-protected amine offers a stable yet readily cleavable handle for the attachment of a POI-binding ligand through standard amide bond formation.

Physicochemical Properties

A clear understanding of the physicochemical properties of **DNP-NH-PEG4-C2-Boc** is essential for its effective use in PROTAC synthesis.

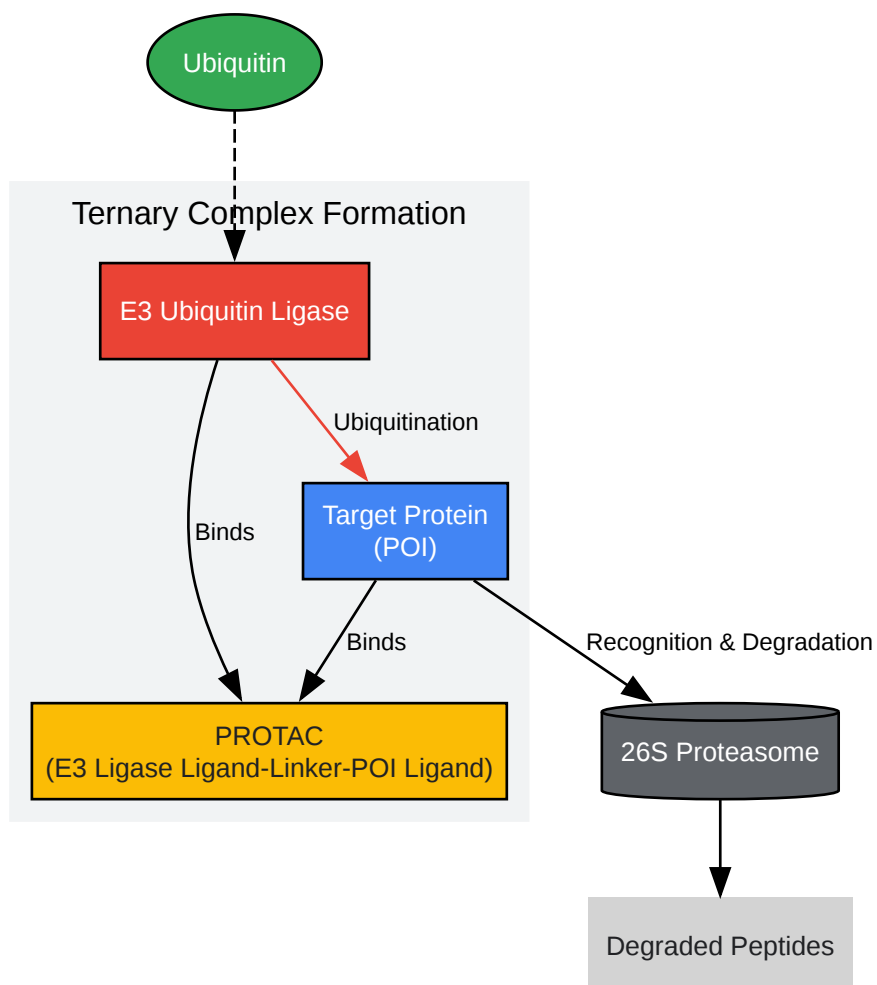
Property	Value
CAS Number	1817735-31-1
Molecular Formula	C ₂₁ H ₃₃ N ₃ O ₁₀
Molecular Weight	487.50 g/mol
Appearance	Solid
Purity	Typically ≥95%
Solubility	Soluble in DMSO, DMF
Storage	Store at -20°C for long-term stability

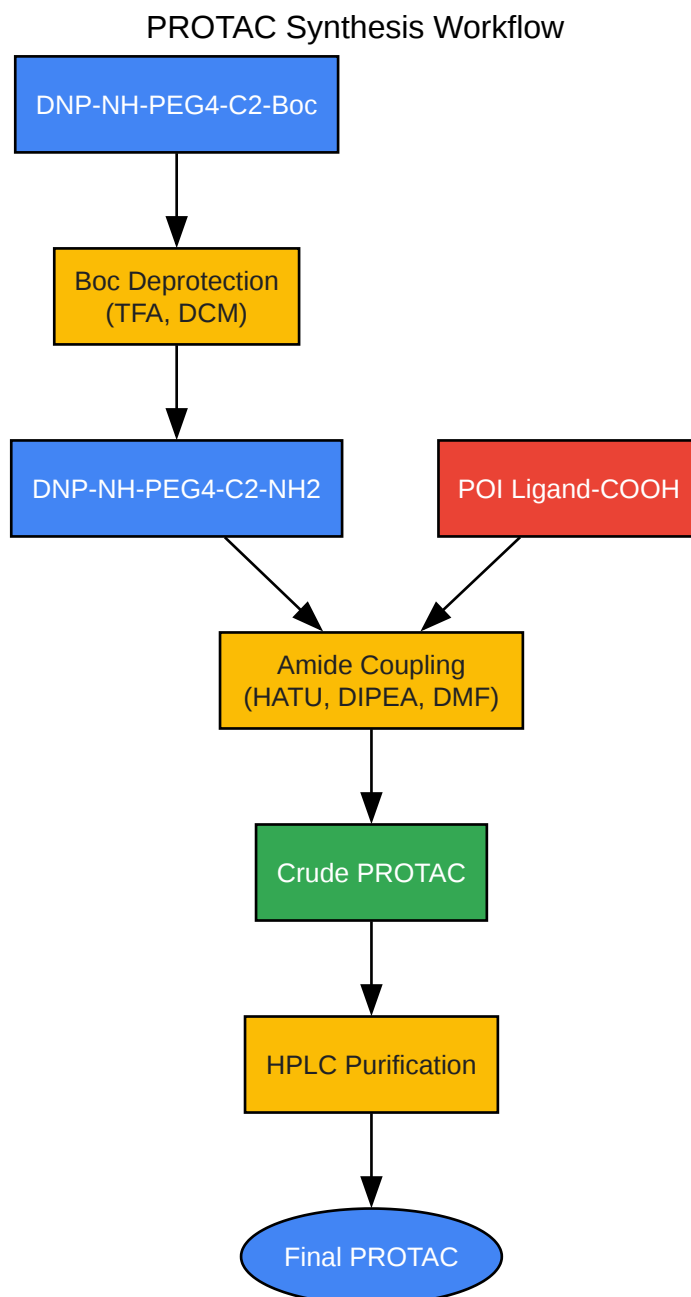
Role in PROTAC Technology: The Ubiquitin-Proteasome System

PROTACs function by inducing the proximity of a target protein to an E3 ubiquitin ligase. This induced proximity facilitates the transfer of ubiquitin from the E3 ligase to the target protein. The polyubiquitinated protein is then recognized and degraded by the 26S proteasome. **DNP-NH-PEG4-C2-Boc** serves as the crucial linker that connects the POI-binding ligand and the E3 ligase ligand, enabling the formation of a stable ternary complex (POI-PROTAC-E3 Ligase).

Below is a diagram illustrating the general mechanism of action for a PROTAC.

General PROTAC Mechanism of Action





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